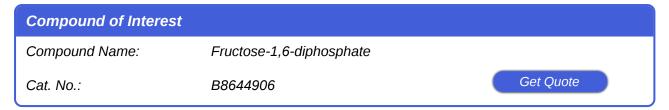


# Application Note: Quantification of Intracellular Fructose-1,6-bisphosphate using LC-MS/MS

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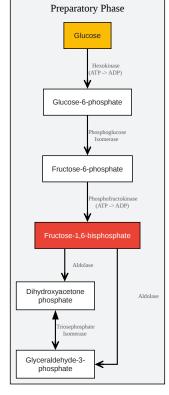
## Introduction

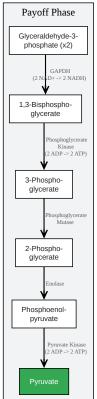
Fructose-1,6-bisphosphate (FBP) is a key metabolic intermediate in the glycolysis pathway, playing a crucial role in cellular energy production.[1] The levels of FBP can be indicative of the metabolic state of cells and are of significant interest in various research areas, including cancer metabolism and metabolic disorders. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) offers a highly sensitive and specific method for the accurate quantification of intracellular metabolites like FBP.[2][3] This application note provides a detailed protocol for the quantification of intracellular FBP in mammalian cells using LC-MS/MS.

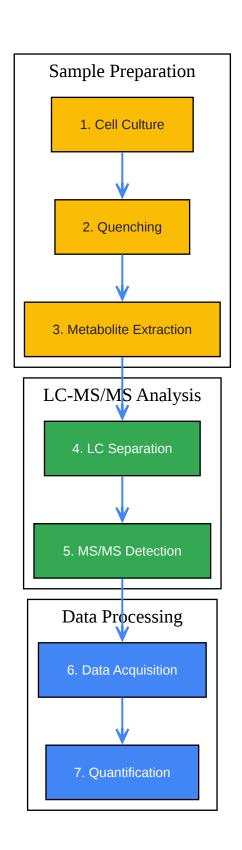
## **Signaling Pathway: Glycolysis**

Fructose-1,6-bisphosphate is a central molecule in the glycolytic pathway. The pathway begins with the uptake of glucose, which is then phosphorylated and isomerized to fructose-6-phosphate. In a key regulatory step, phosphofructokinase (PFK) phosphorylates fructose-6-phosphate to form fructose-1,6-bisphosphate.[4][5][6] This molecule is then cleaved into two three-carbon molecules, glyceraldehyde-3-phosphate and dihydroxyacetone phosphate, which continue through the pathway to generate ATP.[5][6][7]









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